

# Physical and chemical characteristics of N-Methylmorpholine

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## Compound of Interest

Compound Name: 4-Methylmorpholine

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## N-Methylmorpholine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

N-Methylmorpholine (NMM), a heterocyclic tertiary amine, is a versatile compound with significant applications in organic synthesis, pharmaceutical development, and polymer chemistry. This technical guide provides an in-depth overview of the core physical and chemical characteristics of N-Methylmorpholine. It includes a summary of its key physicochemical properties, detailed experimental methodologies for their determination, and a review of its primary synthesis and reaction mechanisms. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in the field of drug development.

### Physical and Chemical Properties

N-Methylmorpholine is a colorless to pale yellow liquid with a characteristic amine-like odor.<sup>[1]</sup> It is a cyclic tertiary amine with the molecular formula  $C_5H_{11}NO$ .<sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1 for easy reference and comparison.

Table 1: Physicochemical Properties of N-Methylmorpholine

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	[1][2]
Molecular Weight	101.15 g/mol	[1][2]
CAS Number	109-02-4	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Ammonia-like	[3]
Melting Point	-66 °C	[1][4]
Boiling Point	115-116 °C (at 750 mmHg)	[1][4]
Density	0.92 g/cm <sup>3</sup> (at 20 °C)	[1][4]
Solubility in Water	Miscible	[3]
Solubility in Organic Solvents	Soluble in alcohol and ether	[3]
pKa of Conjugate Acid	7.38 (in H <sub>2</sub> O)	[3][4]
Refractive Index	1.435 (at 20 °C)	[1]
Flash Point	12 °C	[1]
Vapor Pressure	18 mmHg (at 20 °C)	[1]

## Experimental Protocols

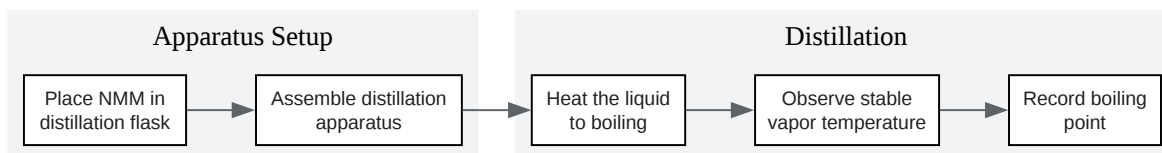
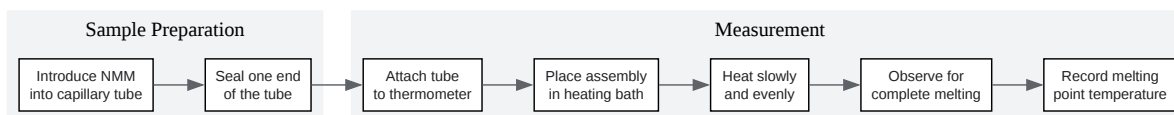
This section details the methodologies for determining the key physicochemical properties of N-Methylmorpholine.

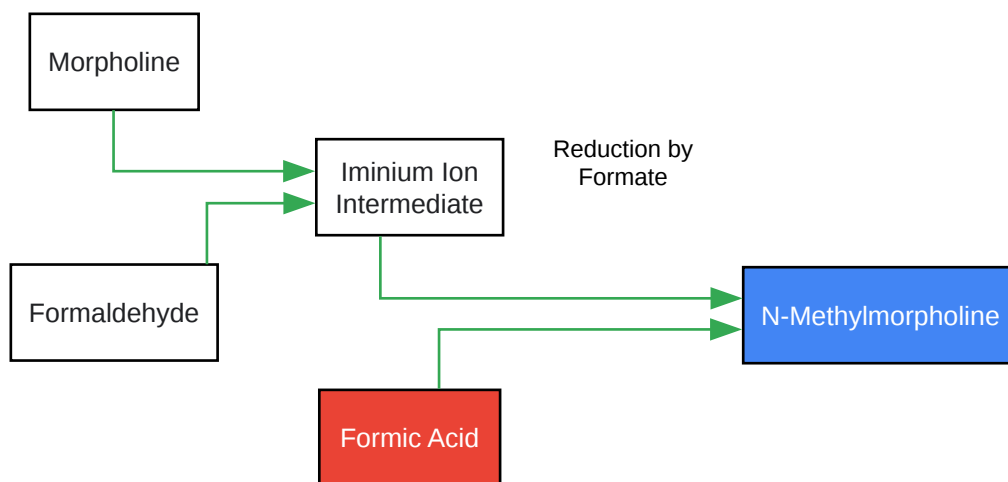
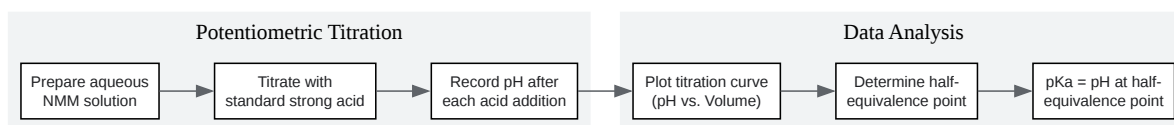
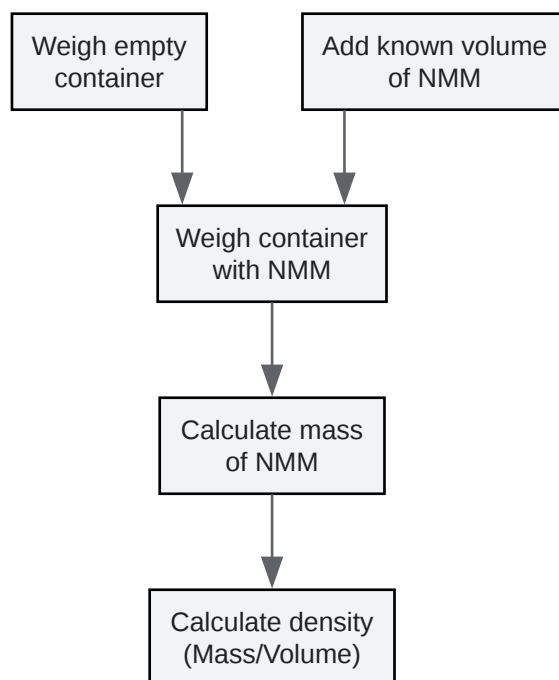
### Determination of Melting Point

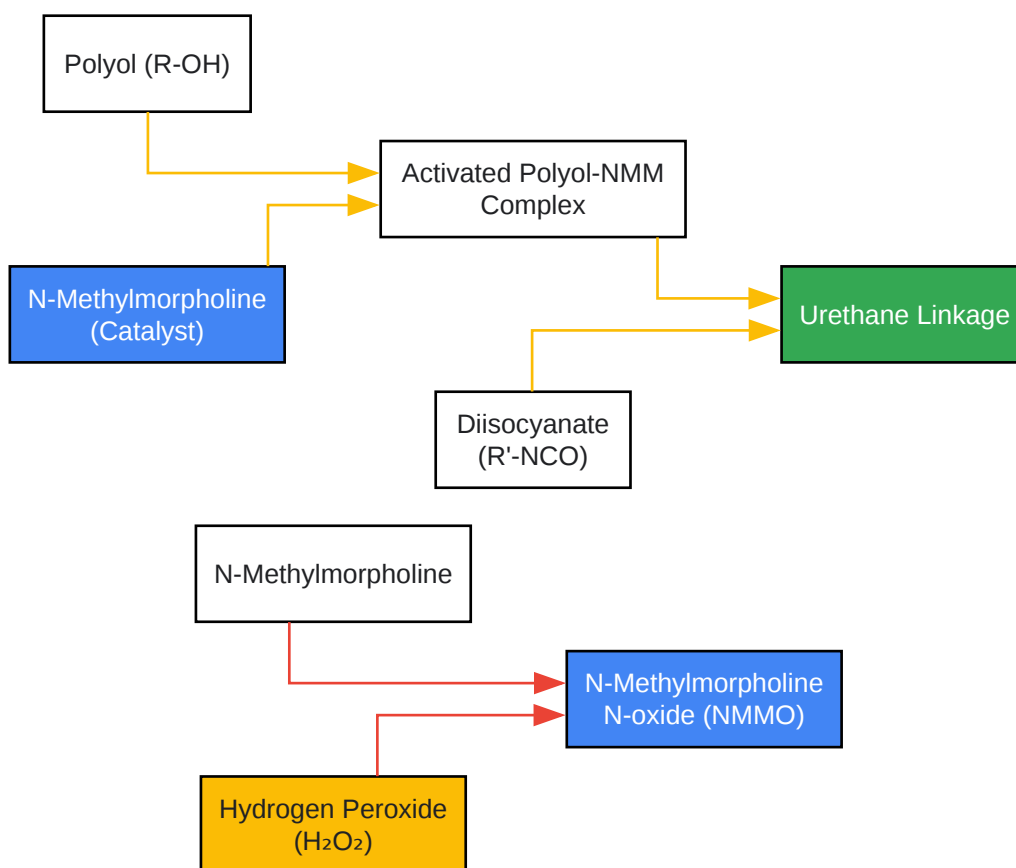
The melting point of N-Methylmorpholine, which is low, can be determined using a standard capillary melting point apparatus.

- Apparatus:
  - Melting point apparatus (e.g., Thiele tube or a digital instrument)

- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., paraffin oil)
- Procedure:
  - A small amount of N-Methylmorpholine is introduced into a capillary tube.[\[5\]](#)
  - The capillary tube is attached to a thermometer.[\[5\]](#)
  - The assembly is placed in a heating bath (Thiele tube).[\[5\]](#)
  - The sample is heated slowly and evenly.[\[5\]](#)
  - The temperature at which the solid completely transforms into a liquid is recorded as the melting point.[\[6\]](#)







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